

An In-depth Technical Guide on the Toxicological Profile of Heleurine

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Compound of Interest

Compound Name: Heleurine

Cat. No.: B11750796

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Disclaimer: This document synthesizes the currently available scientific information on the toxicological profile of **heleurine**. A comprehensive search of scientific literature and toxicological databases has revealed a significant lack of specific quantitative data and detailed experimental studies for this particular pyrrolizidine alkaloid. The information presented herein is largely based on the broader understanding of pyrrolizidine alkaloid toxicity.

Introduction

Heleurine is a pyrrolizidine alkaloid (PA) identified in various plant species of the *Heliotropium* genus, including *Heliotropium europaeum* and *Heliotropium bacciferum*.^[1] Pyrrolizidine alkaloids are a large class of naturally occurring compounds known for their potential toxicity, primarily targeting the liver. The presence of **heleurine** in plants that have been associated with livestock poisoning underscores the need to understand its specific toxicological properties. However, it is crucial to note that most toxicological research has focused on the effects of ingesting the entire plant or extracts containing a mixture of several PAs, rather than on isolated **heleurine**.

Chemical Identity

- Chemical Name: [(8S)-5,6,7,8-tetrahydro-3H-pyrrolizin-1-yl]methyl (2S)-2-hydroxy-2-[(1R)-1-methoxyethyl]-3-methylbutanoate

- CAS Number: 488-00-6
- Molecular Formula: C₁₆H₂₇NO₄
- Molecular Weight: 297.39 g/mol [1]
- Class: Pyrrolizidine Alkaloid (Heliotridine-type)

Toxicological Data

A thorough review of available literature and databases indicates a lack of specific quantitative toxicological data for isolated **heleurine**. Values such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), and IC50 (half-maximal inhibitory concentration) are not documented for this compound. The toxicity of **heleurine** is inferred from studies on Heliotropium species and the well-established toxic properties of the pyrrolizidine alkaloid class.

Table 1: Quantitative Toxicological Data for **Heleurine**

Parameter	Value	Species/Test System	Route of Administration	Reference
LD50	Not Available	-	-	-
NOAEL	Not Available	-	-	-
IC50	Not Available	-	-	-

Data Not Available: Extensive searches did not yield specific quantitative toxicity values for **heleurine**.

General Toxicology of Pyrrolizidine Alkaloids

The toxicological profile of **heleurine** is presumed to follow the general pattern established for unsaturated pyrrolizidine alkaloids.

4.1. Mechanism of Toxicity: Bioactivation

The primary mechanism of PA toxicity involves metabolic activation in the liver.[2] PAs themselves are relatively inert; however, they are converted by cytochrome P450 enzymes into highly reactive pyrrolic esters (dehydropyrrolizidine alkaloids). These metabolites are potent electrophiles that can alkylate cellular macromolecules, including DNA, proteins, and amino acids. This process, known as bioactivation, is a critical initiating step in the cascade of cellular damage.

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References

- 1. Heleurine | C₁₆H₂₇NO₄ | CID 12310403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyrrolizidine Alkaloidosis in Animals - Toxicology - MSD Veterinary Manual [msdvetmanual.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Toxicological Profile of Heleurine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11750796#heleurine-toxicological-profile]

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